

physical properties of 3,5-Dimethylisoxazole-4-carbonyl chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dimethylisoxazole-4-carbonyl chloride

Cat. No.: B1301098

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An In-depth Technical Guide to 3,5-Dimethylisoxazole-4-carbonyl chloride

This technical guide provides a comprehensive overview of the physical properties, synthesis, and handling of **3,5-Dimethylisoxazole-4-carbonyl chloride**, a key intermediate in pharmaceutical and agrochemical research. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Physical and Chemical Properties

3,5-Dimethylisoxazole-4-carbonyl chloride is a versatile reagent used in the synthesis of a variety of bioactive molecules.^[1] Its utility stems from the reactive acyl chloride group, which allows for the introduction of the 3,5-dimethylisoxazole moiety into larger molecular scaffolds. This heterocycle is a known pharmacophore found in numerous compounds with anti-inflammatory and antimicrobial properties.^[1]

The physical and chemical properties of **3,5-Dimethylisoxazole-4-carbonyl chloride** are summarized in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|---------------------|---|--------------|
| CAS Number | 31301-45-8 | [1][2][3][4] |
| Molecular Formula | C ₆ H ₆ ClNO ₂ | [1][3][4] |
| Molecular Weight | 159.57 g/mol | [1][3] |
| Appearance | Colorless to light orange to yellow clear liquid | [1] |
| Boiling Point | 90 °C at 12 mmHg | [1] |
| Density | 1.27 g/cm ³ (predicted) | [1] |
| Refractive Index | n _{20D} 1.5 | [1] |
| Purity | ≥ 96% (GC) | [1] |
| Solubility | Reacts with water | [5] |
| Storage Temperature | Room temperature, recommended <15°C in a cool, dark place | [6] |
| Sensitivity | Moisture sensitive | [5][7] |
| InChI Key | MPYGFFPGJMGVSW-UHFFFAOYSA-N | [3][5] |

Experimental Protocols: Synthesis

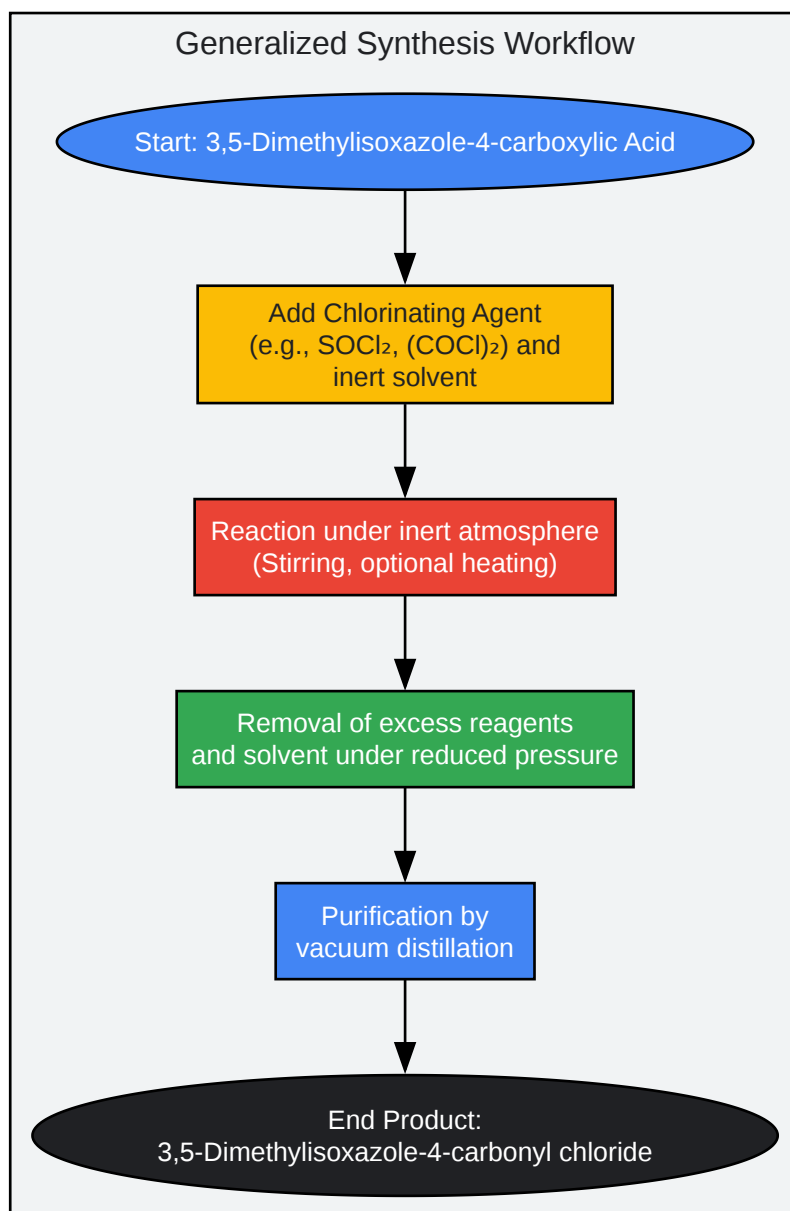
The synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride** typically involves the chlorination of the corresponding carboxylic acid, 3,5-dimethylisoxazole-4-carboxylic acid. While specific, detailed peer-reviewed protocols for this exact compound are not readily available in the provided search results, a general and widely used method for converting carboxylic acids to acyl chlorides is treatment with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).

A patent for a similar compound, 3-phenyl-5-methylisoxazole-4-carbonyl chloride, describes a synthesis route using bis(trichloromethyl)carbonate (triphosgene) in the presence of a catalyst. [8] This suggests an alternative to traditional chlorinating agents.

Below is a generalized experimental protocol based on common organic synthesis procedures for the preparation of acyl chlorides.

General Procedure for the Synthesis of Acyl Chlorides from Carboxylic Acids:

- **Reaction Setup:** A dried, round-bottomed flask equipped with a magnetic stir bar, a reflux condenser, and a gas outlet connected to a trap (to neutralize acidic gases like HCl and SO₂) is charged with the starting carboxylic acid.
- **Solvent Addition:** An inert solvent, such as dichloromethane (DCM) or toluene, is added to dissolve or suspend the carboxylic acid.
- **Addition of Chlorinating Agent:** The chlorinating agent (e.g., thionyl chloride or oxalyl chloride, typically 1.1 to 1.5 equivalents) is added dropwise to the stirred solution at room temperature or 0 °C. A catalytic amount of N,N-dimethylformamide (DMF) is often added when using oxalyl chloride.
- **Reaction Monitoring:** The reaction mixture is stirred at room temperature or heated to reflux until the evolution of gas ceases and the reaction is complete, as monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** The excess chlorinating agent and solvent are removed under reduced pressure (rotary evaporation). The crude acyl chloride is then purified, typically by distillation under reduced pressure, to yield the final product.



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Caption: A generalized workflow for the synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride**.

Reactivity and Stability

Reactivity: **3,5-Dimethylisoxazole-4-carbonyl chloride** is a reactive compound due to the acyl chloride functional group. It readily undergoes nucleophilic acyl substitution reactions with a variety of nucleophiles, including alcohols, amines, and water, to form the corresponding

esters, amides, and carboxylic acids, respectively. This reactivity makes it a valuable building block in organic synthesis.[1]

Stability: The compound is sensitive to moisture and will hydrolyze to the corresponding carboxylic acid upon contact with water or moist air.[5][7] Therefore, it should be handled and stored under anhydrous conditions, preferably under an inert atmosphere such as nitrogen or argon.[5][6][7] It is incompatible with strong bases, strong oxidizing agents, alcohols, and amines.[7]

Safety and Handling

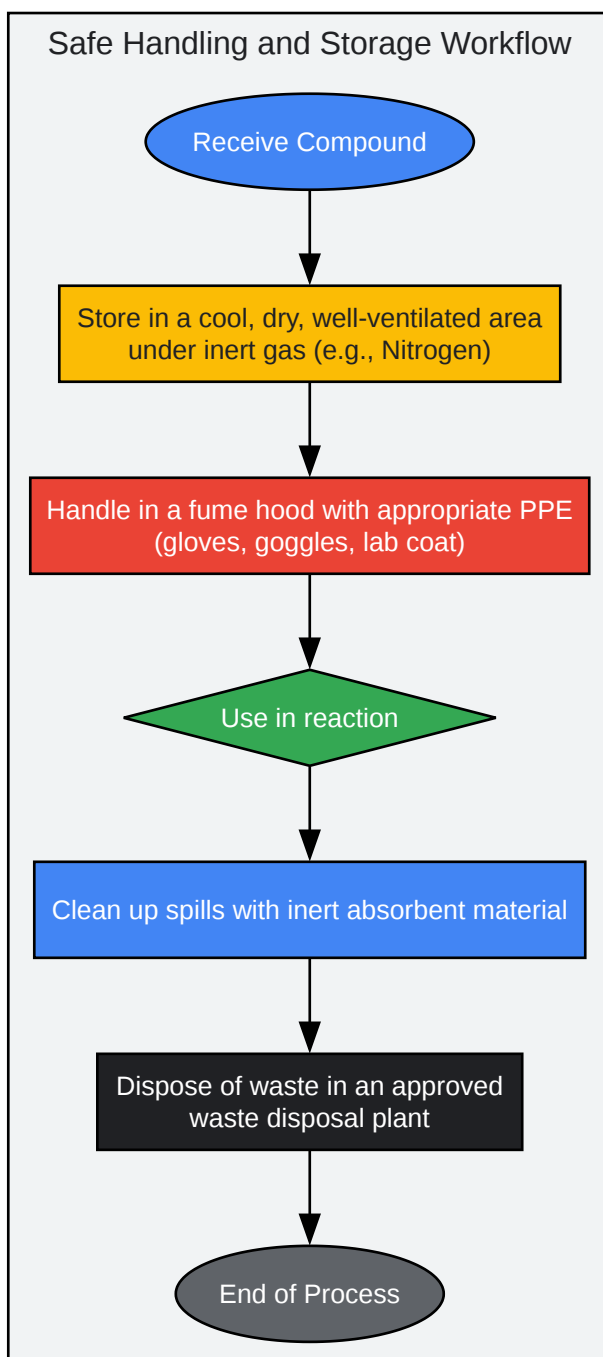
Hazard Identification: **3,5-Dimethylisoxazole-4-carbonyl chloride** is classified as a corrosive substance.[6] It causes severe skin burns and eye damage.[6][7][9] It may also be corrosive to metals.[6]

Handling Precautions:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[7][9]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[6][7][9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7][9]
- Do not get in eyes, on skin, or on clothing.[7]
- Wash hands thoroughly after handling.[7][9]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7][9]
- Store under an inert atmosphere to protect from moisture.[5][6][7]
- Keep away from incompatible materials such as bases, oxidizing agents, alcohols, and amines.[7]
- Store in a corrosive-resistant container.[6]



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Caption: A workflow for the safe handling and storage of **3,5-Dimethylisoxazole-4-carbonyl chloride**.

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- To cite this document: BenchChem. [physical properties of 3,5-Dimethylisoxazole-4-carbonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301098#physical-properties-of-3-5-dimethylisoxazole-4-carbonyl-chloride]

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